

An In-depth Technical Guide to the Properties of Zinc Butylphosphonate

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Compound of Interest

Compound Name: Butylphosphonic acid;ZINC

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Zinc butylphosphonate is an organophosphorus compound that belongs to the broader class of metal phosphonates. These materials have garnered significant interest in various scientific and industrial fields due to their diverse structural chemistry and wide range of potential applications, including in materials science, catalysis, and medicine. This technical guide provides a comprehensive overview of the core properties of zinc butylphosphonate, with a focus on its synthesis, structure, physicochemical characteristics, and potential applications in drug development.

Chemical and Physical Properties

Zinc butylphosphonate is the zinc salt of butylphosphonic acid. While specific quantitative data for zinc butylphosphonate is not extensively documented in publicly available literature, its properties can be inferred from the general characteristics of metal alkylphosphonates. These compounds are typically nonvolatile solids.^[1] Their solubility is a key property; phosphonic acids are generally soluble in water and common alcohols but poorly soluble in organic solvents.^[1] The formation of the zinc salt is expected to decrease its aqueous solubility.

Table 1: Predicted Physicochemical Properties of Zinc Butylphosphonate

Property	Value	Source
Molecular Formula	C ₄ H ₉ O ₃ PZn	Inferred
Appearance	White solid	Inferred
Solubility in Water	Low	[1]
Solubility in Organic Solvents	Poor	[1]

Synthesis and Experimental Protocols

The synthesis of metal phosphonates, including zinc butylphosphonate, can be achieved through various methods, with hydrothermal and solvothermal techniques being commonly employed to obtain crystalline products.[2][3] These methods involve the reaction of a metal salt with an organophosphonic acid in a sealed vessel at elevated temperatures.

General Hydrothermal Synthesis Protocol for Zinc Alkylphosphonates

This protocol is a generalized procedure based on the synthesis of related layered zinc phosphonates and may require optimization for zinc butylphosphonate.[2]

Materials:

- Butylphosphonic acid (C₄H₁₁O₃P)
- Zinc chloride (ZnCl₂) or Zinc nitrate (Zn(NO₃)₂·6H₂O)
- Deionized water
- Ethanol (optional, as a co-solvent)
- Hydrochloric acid (HCl) or Sodium hydroxide (NaOH) for pH adjustment

Equipment:

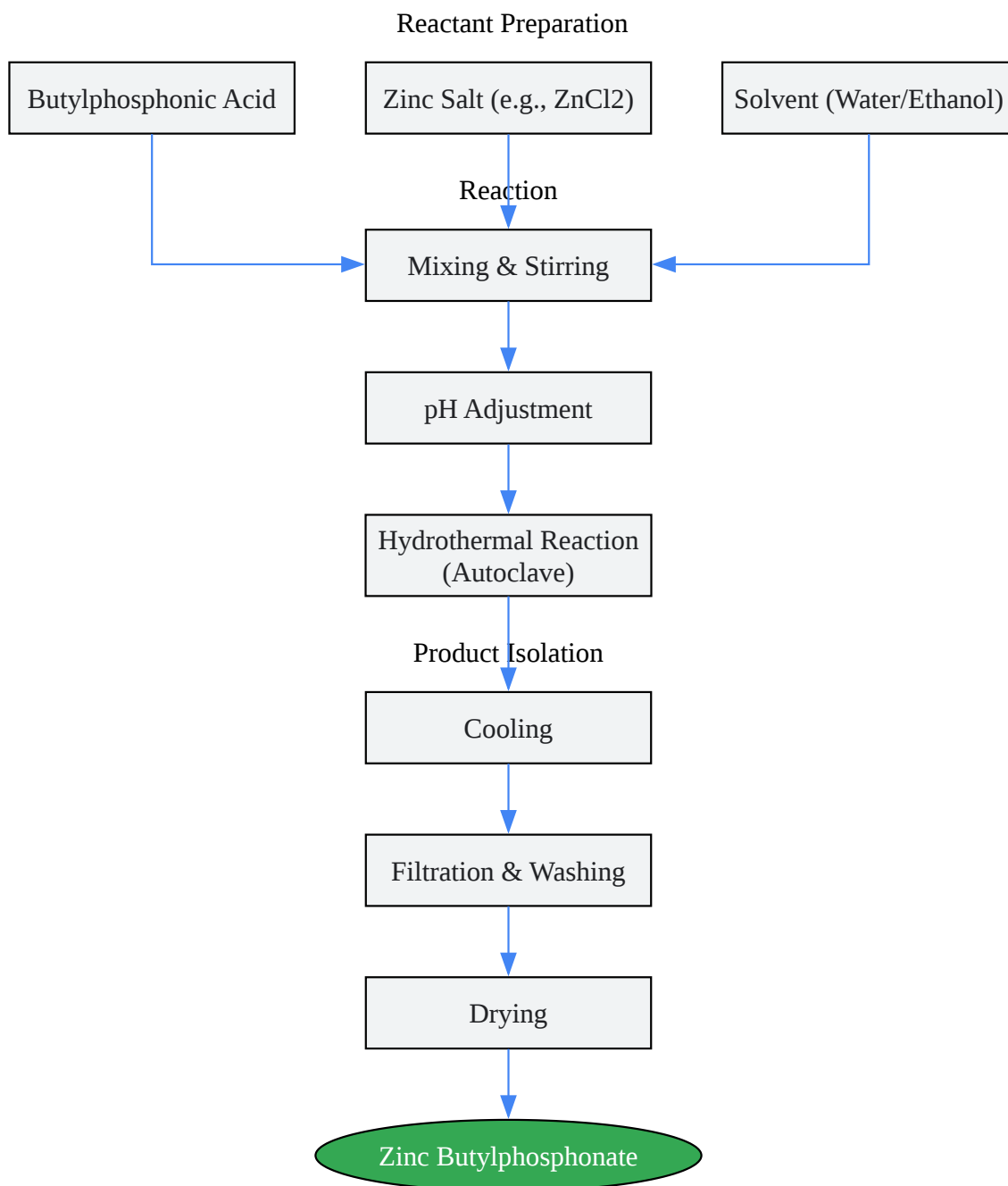
- Teflon-lined stainless steel autoclave

- Magnetic stirrer and hotplate
- pH meter
- Oven
- Filtration apparatus (e.g., Büchner funnel)

Procedure:

- Dissolve a stoichiometric amount of butylphosphonic acid in deionized water or a water/ethanol mixture.
- In a separate vessel, dissolve an equimolar amount of the zinc salt (e.g., zinc chloride) in deionized water.
- Slowly add the zinc salt solution to the butylphosphonic acid solution while stirring continuously.
- Adjust the pH of the resulting mixture to a desired value (e.g., pH 5) using a dilute solution of HCl or NaOH.
- Transfer the final mixture to a Teflon-lined autoclave.
- Seal the autoclave and heat it in an oven at a specific temperature (e.g., 120-180 °C) for a set duration (e.g., 24-72 hours).
- After the reaction, allow the autoclave to cool down to room temperature naturally.
- Collect the solid product by filtration, wash it with deionized water and ethanol to remove any unreacted precursors.
- Dry the final product in an oven at a moderate temperature (e.g., 60-80 °C).

Experimental Workflow for Hydrothermal Synthesis



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Caption: Hydrothermal synthesis workflow for zinc butylphosphonate.

Structure and Characterization

Metal alkylphosphonates, particularly those with divalent metals like zinc, often exhibit layered crystal structures.[4][5] In these structures, the metal ions are coordinated by the phosphonate groups, forming inorganic layers. The organic alkyl chains (in this case, butyl groups) extend into the interlayer space. The precise crystal structure of zinc butylphosphonate would require determination through single-crystal X-ray diffraction.

Key Characterization Techniques

- X-ray Diffraction (XRD): Powder XRD is used to identify the crystalline phases and determine the interlayer spacing of the layered structure. Single-crystal XRD provides the detailed atomic arrangement.[6]
- Thermal Analysis (TGA/DSC): Thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) are used to study the thermal stability of the compound, identifying decomposition temperatures and phase transitions.[7] For related zinc alkyl phosphates, initial weight loss corresponding to coordinated solvent molecules is often observed, followed by the decomposition of the organic alkyl chains at higher temperatures.[7]
- Spectroscopy (FTIR and Raman): Fourier-transform infrared (FTIR) and Raman spectroscopy are used to confirm the presence of characteristic functional groups, such as the P-O and C-H bonds, in the structure.[8]

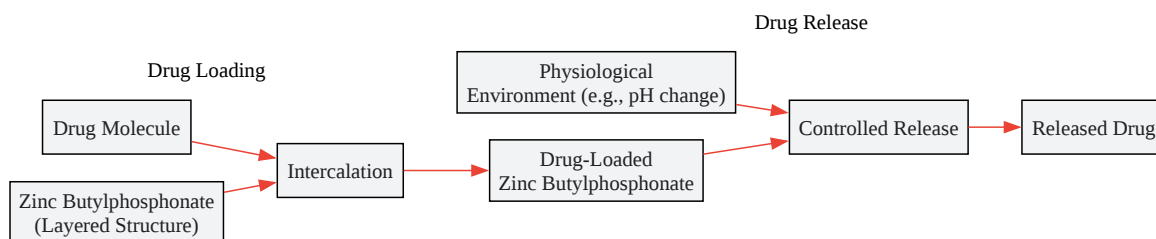
Applications in Drug Development

The unique properties of metal phosphonates make them promising candidates for applications in drug delivery and other biomedical fields.

Potential as a Drug Delivery Vehicle

The layered structure of zinc butylphosphonate could potentially be utilized for drug intercalation and controlled release. The ability to modify the interlayer spacing by varying the alkyl chain length in related compounds suggests that these materials can be tailored to accommodate different drug molecules. Furthermore, zinc phosphate-based nanoparticles have been investigated for their biocompatibility and potential in drug delivery systems.[9]

Proposed Drug Delivery Mechanism



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Caption: Proposed mechanism for drug delivery using zinc butylphosphonate.

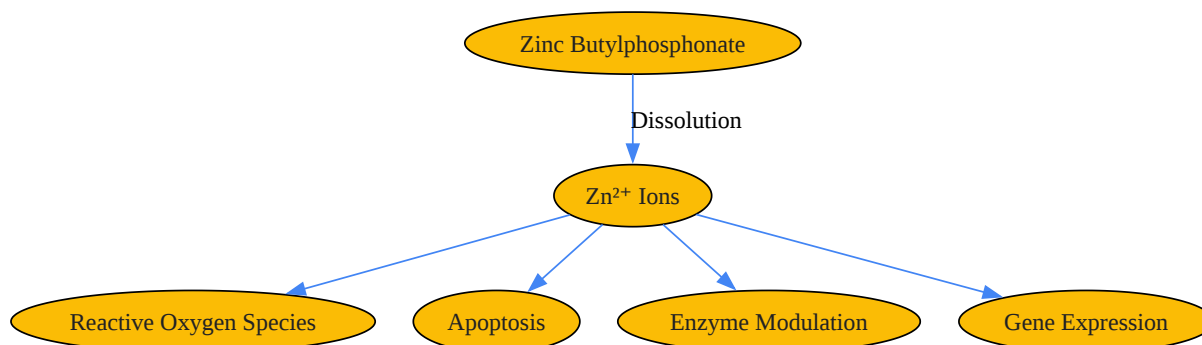
Cellular Interactions and Cytotoxicity

The biological activity of zinc-containing compounds is an area of active research. Zinc itself is an essential trace element, but its concentration within cells is tightly regulated. Studies on zinc oxide nanoparticles have shown that their cytotoxicity is related to the release of zinc ions and the generation of reactive oxygen species (ROS).[10] The cytotoxicity of zinc phosphonate materials would likely depend on their solubility and the rate of zinc ion release in a biological environment. Further in-vitro and in-vivo studies are necessary to establish the biocompatibility and safety profile of zinc butylphosphonate for any potential therapeutic applications.

Signaling Pathways

While specific signaling pathways directly modulated by zinc butylphosphonate have not been elucidated, the release of zinc ions can impact various cellular processes. Zinc ions are known to play a role in apoptosis, and their depletion can induce programmed cell death through the activation of caspases. Conversely, an excess of intracellular zinc can also be toxic. The interaction of zinc ions with numerous enzymes and transcription factors means that any zinc-releasing compound could potentially influence a wide range of signaling cascades.

Potential Cellular Effects of Zinc Ion Release



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Caption: Potential cellular effects of zinc ion release from zinc butylphosphonate.

Conclusion

Zinc butylphosphonate is a member of the versatile class of metal phosphonates with a high potential for forming layered structures. While specific experimental data for this compound is limited, analogies with related zinc alkylphosphonates provide a strong basis for understanding its likely properties and for designing future research. Its potential for controlled drug delivery and its interactions with biological systems make it a compound of interest for further investigation by researchers in materials science and drug development. Detailed characterization of its synthesis, structure, and biological activity will be crucial for unlocking its full potential.

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